

# Proper Disposal of 4-Oxoheptanoic Acid: A Comprehensive Guide

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## Compound of Interest

Compound Name: 4-Oxoheptanoic acid

Cat. No.: B1336091

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[City, State] – [Date] – Ensuring the safe and compliant disposal of laboratory chemicals is paramount for the protection of personnel and the environment. This document provides essential, step-by-step guidance for the proper disposal of **4-Oxoheptanoic acid** (CAS No. 924-97-0), tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for maintaining a safe laboratory environment and complying with regulatory standards.

**4-Oxoheptanoic acid**, a keto-carboxylic acid, must be treated as hazardous waste due to its potential for irritation and other health effects. Improper disposal can lead to environmental contamination and potential legal liabilities. The following procedures are based on established safety protocols and regulatory guidelines.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **4-Oxoheptanoic acid** with appropriate personal protective equipment (PPE). Based on its hazard profile, which includes skin, eye, and respiratory irritation, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves, such as nitrile rubber.

- Body Protection: A laboratory coat.
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood.

## Quantitative Data Summary

For quick reference, the key physical and chemical properties of **4-Oxoheptanoic acid** are summarized in the table below.

Property	Value
CAS Number	924-97-0
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>3</sub>
Molecular Weight	144.17 g/mol
Hazard Statements	H315: Causes skin irritation.[1] H319: Causes serious eye irritation.[1] H335: May cause respiratory irritation.[1]
Signal Word	Warning[1]

## Step-by-Step Disposal Protocol

The disposal of **4-Oxoheptanoic acid** must be managed through a licensed hazardous waste disposal service. Under no circumstances should this chemical be disposed of down the drain or in regular solid waste.

### 1. Waste Identification and Classification:

- Treat all unused **4-Oxoheptanoic acid** and any materials contaminated with it (e.g., weigh boats, pipette tips, spill cleanup materials) as hazardous waste.
- Due to its acidic nature and irritant properties, it should be classified as a hazardous chemical waste. While specific EPA waste codes may vary by jurisdiction and formulation, a corrosive characteristic (D002) may be applicable, especially for solutions with a low pH.[2][3][4]

### 2. Waste Segregation and Collection:

- Collect waste **4-Oxoheptanoic acid** in a dedicated, clearly labeled, and chemically compatible container. High-density polyethylene (HDPE) containers are generally suitable.
- Do not mix **4-Oxoheptanoic acid** waste with other chemical waste streams unless compatibility has been verified to avoid potentially hazardous reactions. Specifically, segregate it from bases, strong oxidizing agents, and reducing agents.

### 3. Container Labeling:

- The waste container must be clearly and accurately labeled. The label should include:
- The words "Hazardous Waste."
- The full chemical name: "**4-Oxoheptanoic Acid**."
- The CAS Number: "924-97-0."
- An accurate list of all components and their approximate concentrations if it is a mixture.
- The relevant hazard pictograms (e.g., GHS07 for irritant).<sup>[1]</sup>
- The accumulation start date.

### 4. Waste Storage:

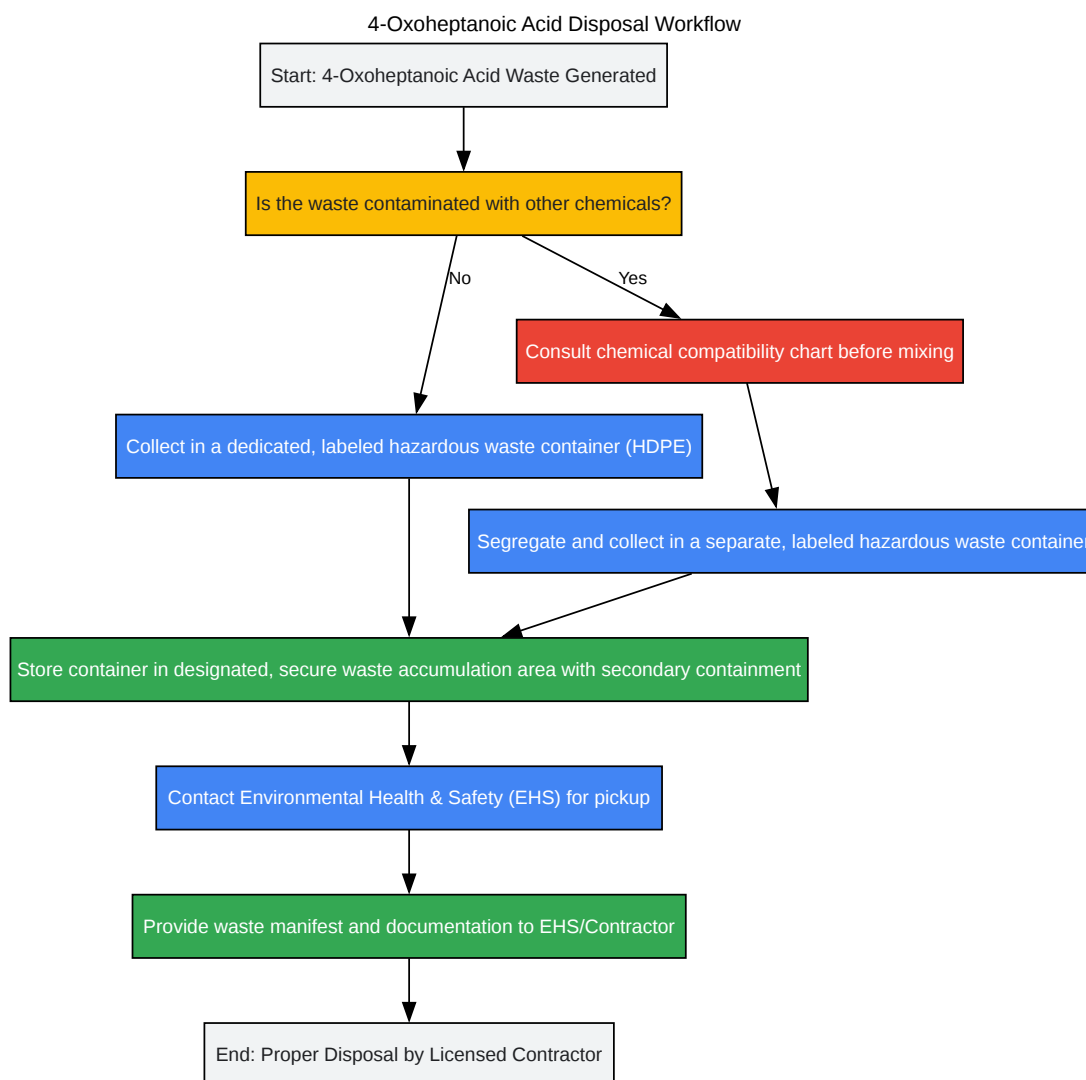
- Store the sealed waste container in a designated hazardous waste accumulation area.
- This area should be well-ventilated, secure, and away from general laboratory traffic.
- Ensure secondary containment is in place to capture any potential leaks or spills.

### 5. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- Provide the contractor with a complete and accurate description of the waste, including a copy of the Safety Data Sheet (SDS) if available.
- Follow all institutional and regulatory procedures for waste manifest and handover.

## Experimental Workflow Visualization

The following diagram illustrates the decision-making process and workflow for the proper disposal of **4-Oxoheptanoic acid**.



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Caption: A flowchart outlining the procedural steps for the safe disposal of **4-Oxoheptanoic acid**.

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